

SR2640 hydrochloride light sensitivity and storage conditions

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Compound of Interest		
Compound Name:	SR2640 hydrochloride	
Cat. No.:	B2447785	Get Quote

Technical Support Center: SR2640 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the light sensitivity and storage of **SR2640 hydrochloride**. It includes troubleshooting guides and frequently asked questions to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

1. What are the recommended storage conditions for **SR2640 hydrochloride** powder?

For long-term storage and to ensure maximum stability, it is recommended to store **SR2640 hydrochloride** as a powder at -20°C.[1][2] Under these conditions, the compound is stable for up to three years.[1][2] For short-term storage, desiccating at room temperature is also an option.[3][4]

2. How should I store solutions of SR2640 hydrochloride?

Stock solutions of **SR2640 hydrochloride** should be aliquoted to avoid repeated freeze-thaw cycles.[2] For long-term storage, these solutions are best kept at -80°C, where they can be stable for up to one year.[1][2] For shorter periods, storage at -20°C for up to one month is also acceptable.[2]



3. Is **SR2640 hydrochloride** light-sensitive?

While specific photostability studies on **SR2640 hydrochloride** are not readily available in the public domain, it is recommended to handle the compound with care regarding light exposure. One supplier suggests storing it in the dark.[5] Furthermore, studies on other leukotriene receptor antagonists, such as Montelukast, have shown them to be highly photosensitive, degrading upon exposure to sunlight. This suggests a potential for light sensitivity within this class of compounds. Therefore, as a precautionary measure, it is best to protect both the solid compound and its solutions from light.

4. What is the recommended solvent for dissolving **SR2640 hydrochloride**?

SR2640 hydrochloride is soluble in Dimethyl Sulfoxide (DMSO).[2][3][6] It is recommended to use fresh, anhydrous DMSO as moisture can reduce the solubility of the compound.[2]

5. How can I troubleshoot inconsistent results in my experiments with **SR2640 hydrochloride**?

Inconsistent results can arise from several factors related to the handling and storage of **SR2640 hydrochloride**. Here is a troubleshooting guide to address potential issues:

- Compound Degradation: Ensure that the compound has been stored correctly according to the recommended conditions (see FAQs 1 and 2). Improper storage can lead to degradation and reduced activity.
- Light Exposure: If the compound or its solutions have been exposed to light for extended periods, photodegradation may have occurred. It is advisable to use a fresh, light-protected stock.
- Solution Stability: Avoid multiple freeze-thaw cycles of your stock solutions by preparing and storing aliquots.
- Solvent Quality: Use high-purity, anhydrous DMSO for preparing your solutions, as the presence of water can affect solubility.[2]

Quantitative Data Summary



The following table summarizes the key quantitative data for the storage and handling of **SR2640 hydrochloride**.

Parameter	Condition	Duration	Stability/Solub ility	Citations
Storage (Powder)	-20°C	3 years	Stable	[1][2]
Room Temperature	Short-term	Desiccate	[3][4]	
Storage (in Solvent)	-80°C	1 year	Stable	[1][2]
-20°C	1 month	Stable	[2]	
Solubility	DMSO	-	Up to 50 mM	[3][6]
DMSO	-	81 mg/mL (199.08 mM)	[2]	

Experimental Protocols

Protocol: Inhibition of Leukotriene D4 (LTD4)-Induced Human Polymorphonuclear (PMN) Chemotaxis

This protocol details an in vitro assay to evaluate the inhibitory effect of **SR2640 hydrochloride** on the chemotaxis of human PMNs towards the chemoattractant LTD4.

Materials:

- SR2640 hydrochloride
- Leukotriene D4 (LTD4)
- Human Polymorphonuclear (PMN) Leukocytes (freshly isolated)
- Boyden chamber or Transwell® inserts (5 μm pore size)



- Assay medium (e.g., RPMI 1640 with 0.5% BSA)
- DMSO (anhydrous)
- Phosphate-buffered saline (PBS)
- Cell viability stain (e.g., Trypan Blue)
- Detection reagent (e.g., CellTiter-Glo®)
- Luminometer

Procedure:

- Preparation of SR2640 Hydrochloride Stock Solution: Dissolve SR2640 hydrochloride in anhydrous DMSO to prepare a concentrated stock solution. Further dilute in assay medium to the desired working concentrations.
- Isolation of Human PMNs: Isolate PMNs from fresh human peripheral blood using a suitable method such as Ficoll-Paque density gradient centrifugation followed by dextran sedimentation.
- Cell Viability and Counting: Assess PMN viability using Trypan Blue exclusion. The viability should be >95%. Count the cells and resuspend them in assay medium to a final concentration of 2 x 10⁶ cells/mL.
- Assay Setup:
 - Add assay medium containing various concentrations of LTD4 to the lower wells of the Boyden chamber. Include a negative control with assay medium only.
 - In separate tubes, pre-incubate the PMN suspension with different concentrations of SR2640 hydrochloride or vehicle control (DMSO) for 30 minutes at 37°C.
 - Add the pre-incubated PMN suspension to the upper chamber of the Transwell® inserts.
- Incubation: Incubate the plate for 1-2 hours at 37°C in a humidified incubator with 5% CO2.



- · Quantification of Migration:
 - After incubation, carefully remove the inserts.
 - Quantify the number of migrated cells in the lower chamber by measuring their ATP levels using a luminescent-based assay like CellTiter-Glo®.
 - Measure the luminescence using a plate reader. The signal is directly proportional to the number of migrated cells.
- Data Analysis: Calculate the percentage of inhibition of chemotaxis for each concentration of SR2640 hydrochloride compared to the vehicle control.

Visualizations

Signaling Pathway of Leukotriene D4 (LTD4) and Inhibition by SR2640 Hydrochloride

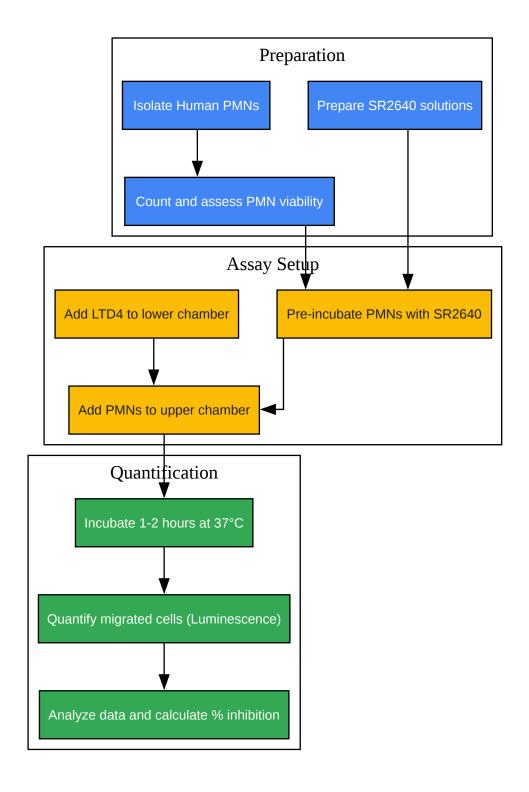


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Caption: LTD4 signaling and SR2640 hydrochloride inhibition.

Experimental Workflow for PMN Chemotaxis Inhibition Assay



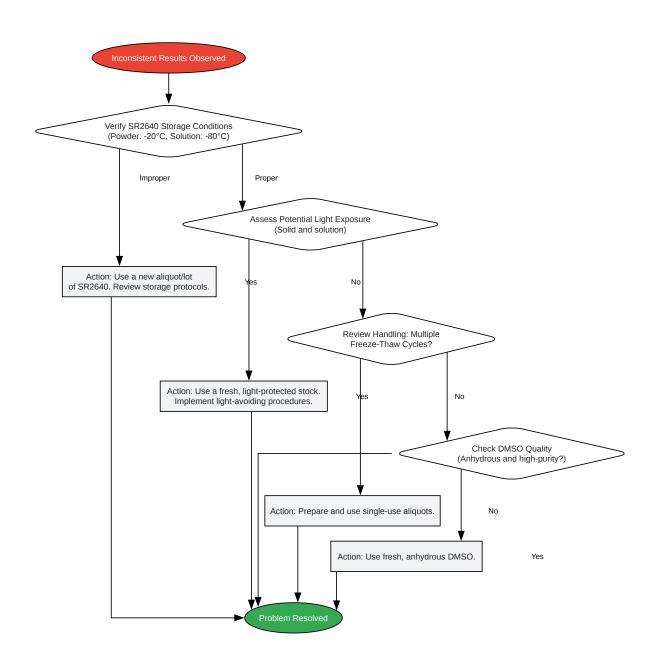


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Caption: Workflow for chemotaxis inhibition assay.

Troubleshooting Logic for Inconsistent Experimental Results





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Caption: Troubleshooting inconsistent results.



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